

A Comprehensive Technical Guide to the Safe Handling of 3-(Pentafluorosulfanyl)benzaldehyde

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Compound of Interest

Compound Name: 3-(Pentafluorosulfanyl)benzaldehyde

Cat. No.: B1598041

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For Researchers, Scientists, and Drug Development Professionals

Introduction: The Emergence of the Pentafluorosulfanyl Moiety

The pentafluorosulfanyl (SF5) group is rapidly gaining prominence in medicinal chemistry and materials science, valued for its unique combination of properties.^{[1][2]} Often dubbed a "super-trifluoromethyl group," the SF5 moiety is highly electronegative, thermally and chemically stable, and can enhance the lipophilicity and metabolic stability of parent molecules.^{[1][2][3][4]} These characteristics make it a compelling functional group for modulating the pharmacokinetic and pharmacodynamic profiles of therapeutic candidates.^{[1][2]} 3-

(Pentafluorosulfanyl)benzaldehyde is a key building block for introducing this desirable group into more complex molecular architectures.^{[5][6][7]} However, its unique reactivity and the general lack of extensive safety data for SF5-containing compounds necessitate a thorough and cautious approach to its handling. This guide provides a comprehensive overview of the safety and handling precautions for **3-(Pentafluorosulfanyl)benzaldehyde**, drawing on available data for the SF5 group and analogous chemical structures to ensure best practices in a laboratory setting.

Physicochemical and Toxicological Profile

While a comprehensive Safety Data Sheet (SDS) for **3-(Pentafluorosulfanyl)benzaldehyde** is not readily available, its properties can be inferred from its structural components: the benzaldehyde core and the pentafluorosulfanyl substituent.

Property	Value/Information	Source/Inference
Chemical Formula	C7H5F5OS	[8]
Molecular Weight	232.17 g/mol	[8]
Appearance	Colorless liquid or crystalline solid	[9]
Melting Point	50-54°C	[9]
Boiling Point	160°C (0.5 mmHg)	[9]
Solubility	Soluble in organic solvents like ether, dimethylformamide, and dichloromethane.	[9]
Stability	The SF5 group is generally stable to a wide range of reaction conditions, including strongly acidic and many basic conditions. It is also stable under many oxidative and reductive conditions. However, it can be sensitive to very strong, non-hindered organometallic bases. The aldehyde group is prone to oxidation.	[10]

Hazard Identification and Analysis

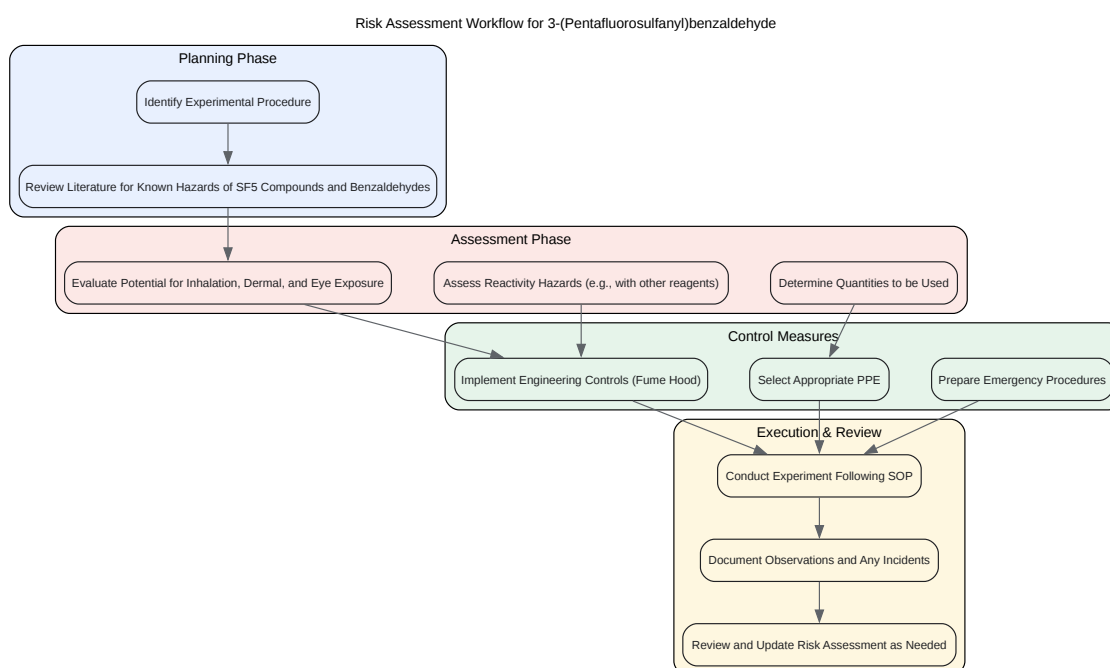
The primary hazards associated with **3-(Pentafluorosulfanyl)benzaldehyde** stem from the reactivity of the aldehyde functional group and the potential toxicity of organofluorine compounds.

Inferred Hazards:

- **Acute Toxicity (Inhalation):** Likely to be harmful or fatal if inhaled, based on data for analogous compounds like pentafluorobenzaldehyde which is classified as fatal if inhaled. [11][12] The aldehyde functional group can cause respiratory irritation.[13][14]
- **Skin and Eye Irritation:** Expected to cause skin and serious eye irritation, a common characteristic of benzaldehyde derivatives.[11][12][14][15]
- **Organ Toxicity:** The brain and respiratory tract are primary target organs for sulfonyl fluoride toxicity.[16] While the toxicity of the SF₅ group in this specific molecule is not fully investigated, caution is warranted.
- **Reactivity:** The aldehyde group can undergo oxidation, reduction, and various nucleophilic addition reactions. The SF₅ group is generally stable but may react with strong reducing agents or bases.[10]
- **Incompatibilities:** Incompatible with strong oxidizing agents, strong bases, and reducing agents.[11][15]

Risk Assessment and Control: A Proactive Approach

A thorough risk assessment is mandatory before commencing any work with **3-(Pentafluorosulfonyl)benzaldehyde**. The following workflow provides a structured approach to identifying and mitigating risks.



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Caption: A structured workflow for assessing and mitigating risks associated with handling **3-(Pentafluorosulfanyl)benzaldehyde**.

Engineering Controls and Personal Protective Equipment (PPE)

Engineering Controls:

- Fume Hood: All handling of **3-(Pentafluorosulfanyl)benzaldehyde**, including weighing, transferring, and reactions, must be conducted in a certified chemical fume hood to minimize inhalation exposure.
- Ventilation: Ensure adequate general laboratory ventilation.

Personal Protective Equipment (PPE):

PPE Item	Specifications	Rationale
Gloves	Nitrile or neoprene gloves. Change gloves frequently and immediately if contaminated.	To prevent skin contact.
Eye Protection	Chemical safety goggles and a face shield.	To protect eyes and face from splashes.
Lab Coat	Flame-retardant lab coat.	To protect skin and clothing.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge may be necessary for certain operations, such as cleaning up large spills. Consult your institution's environmental health and safety department.	To prevent inhalation in situations where engineering controls may not be sufficient.

Standard Operating Procedures (SOPs) for Safe Handling

1. Receiving and Unpacking:

- Upon receipt, visually inspect the container for any damage or leaks.
- Wear appropriate PPE (gloves, safety goggles) during unpacking.
- Transport the chemical in a secondary container to the designated storage area.

2. Weighing and Transferring:

- Perform all weighing and transfers inside a chemical fume hood.
- Use a spatula or other appropriate tool for transferring solids.
- Close the container tightly after use.

3. Conducting Reactions:

- Set up all reactions in a chemical fume hood.
- Use appropriate glassware and equipment that has been inspected for defects.
- Be mindful of potential incompatibilities with other reagents.
- Maintain a clean and organized workspace.

Storage and Waste Disposal

Storage:

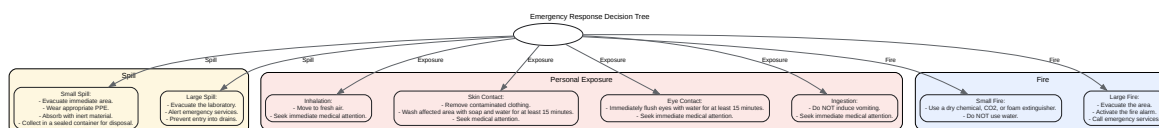
- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[11\]](#)
- Store away from incompatible materials such as strong oxidizing agents and bases.[\[11\]](#)
- Consider storing under an inert atmosphere, as some benzaldehyde derivatives can be air-sensitive.[\[11\]](#)

Waste Disposal:

- Dispose of waste containing **3-(Pentafluorosulfanyl)benzaldehyde** in accordance with local, state, and federal regulations.
- Collect all waste in a designated, labeled, and sealed container.
- Do not dispose of this chemical down the drain.

Emergency Procedures

Prompt and appropriate action is crucial in the event of an emergency.



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